

Spectroscopic Unveiling of 1-Aminocyclopropanol: A Predictive and In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Aminocyclopropanol

CAS No.: 54376-44-2

Cat. No.: B1218379

[Get Quote](#)

Abstract

1-Aminocyclopropanol is a fascinating, yet sparsely documented, small molecule of significant interest in the fields of medicinal chemistry and drug development due to its unique strained-ring system bearing both amino and hydroxyl functionalities. The inherent instability and synthetic challenges associated with this compound have resulted in a scarcity of publicly available experimental spectroscopic data. This technical guide, therefore, takes a predictive and theoretical approach to elucidate the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics of **1-aminocyclopropanol**. By drawing upon fundamental spectroscopic principles and making carefully reasoned comparisons with the well-characterized analogue, 1-aminocyclopropane-1-carboxylic acid (ACC), this document aims to provide researchers, scientists, and drug development professionals with a robust framework for the identification and characterization of this elusive molecule.

Introduction: The Enigmatic Nature of 1-Aminocyclopropanol

The cyclopropane ring, a three-membered carbocycle, is a recurring motif in numerous natural products and pharmacologically active compounds. Its inherent ring strain imparts unique conformational rigidity and electronic properties that are often exploited in drug design to modulate biological activity and metabolic stability. **1-Aminocyclopropanol**, with its geminal amino and hydroxyl groups on the cyclopropane ring, presents a particularly intriguing scaffold. The juxtaposition of a basic amino group and an acidic/nucleophilic hydroxyl group on a strained ring system suggests a rich and complex chemical reactivity.

Despite its potential, the synthesis and isolation of **1-aminocyclopropanol** are challenging, contributing to the lack of comprehensive spectroscopic data in the literature. This guide seeks to fill this knowledge gap by providing a detailed, predictive analysis of its spectral signatures. Our approach is grounded in established spectroscopic theory and comparative analysis with the closely related and extensively studied molecule, 1-aminocyclopropane-1-carboxylic acid (ACC).

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Core Structure

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **1-aminocyclopropanol**, both ^1H and ^{13}C NMR will provide invaluable information about its connectivity and stereochemistry.

Predicted ^1H NMR Spectrum

The proton NMR spectrum of **1-aminocyclopropanol** is expected to be deceptively simple yet information-rich. The key resonances will be those of the cyclopropyl protons and the exchangeable protons of the amino and hydroxyl groups.

- **Cyclopropyl Protons (CH_2):** Due to the rigid nature of the cyclopropane ring, the four methylene protons are diastereotopic. They are expected to appear as a complex multiplet in the upfield region of the spectrum, typically between δ 0.5 and 1.5 ppm. This upfield shift is a hallmark of cyclopropyl protons, resulting from the anisotropic shielding effects of the ring currents. In comparison to 1-aminocyclopropane-1-carboxylic acid (ACC), where the

methylene protons resonate at approximately δ 1.20 and 1.42 ppm, a similar pattern is anticipated for **1-aminocyclopropanol**.^[1] The specific chemical shifts will be influenced by the through-space and through-bond effects of the amino and hydroxyl groups.

- **Amino and Hydroxyl Protons (NH₂ and OH):** The chemical shifts of the N-H and O-H protons are highly dependent on the solvent, concentration, and temperature due to hydrogen bonding. These protons will likely appear as broad singlets that can be exchanged with deuterium upon the addition of D₂O. The NH₂ protons are expected in the range of δ 1.5-3.0 ppm, while the OH proton may appear in a broader range of δ 2.0-5.0 ppm.

Table 1: Predicted ¹H NMR Chemical Shifts for **1-Aminocyclopropanol**

Proton Type	Predicted Chemical Shift (δ , ppm)	Multiplicity	Notes
Cyclopropyl CH ₂	0.5 - 1.5	Multiplet	Diastereotopic protons leading to complex splitting.
Amino NH ₂	1.5 - 3.0	Broad Singlet	Exchangeable with D ₂ O.
Hydroxyl OH	2.0 - 5.0	Broad Singlet	Exchangeable with D ₂ O.

Predicted ¹³C NMR Spectrum

The carbon NMR spectrum will provide direct evidence of the carbon skeleton.

- **Quaternary Carbon (C-NH₂OH):** The carbon atom bearing both the amino and hydroxyl groups is expected to be significantly deshielded due to the electronegativity of nitrogen and oxygen. Its resonance is predicted to be in the range of δ 50-70 ppm.
- **Methylene Carbons (CH₂):** The two equivalent methylene carbons of the cyclopropane ring will be shifted upfield, a characteristic feature of strained rings. Their resonance is anticipated in the region of δ 10-25 ppm. For comparison, the methylene carbons in ACC appear around 16 ppm.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **1-Aminocyclopropanol**

Carbon Type	Predicted Chemical Shift (δ , ppm)
C-NH ₂ OH	50 - 70
CH ₂	10 - 25

Infrared (IR) Spectroscopy: Probing the Functional Groups

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **1-aminocyclopropanol** is expected to be dominated by the stretching vibrations of the O-H, N-H, and C-H bonds.

- **O-H Stretch:** A broad and intense absorption band in the region of 3200-3600 cm^{-1} is expected for the hydroxyl group, characteristic of intermolecular hydrogen bonding.
- **N-H Stretch:** The primary amine will exhibit two sharp to medium intensity bands in the region of 3300-3500 cm^{-1} , corresponding to the symmetric and asymmetric stretching vibrations of the N-H bonds. These may overlap with the broad O-H stretch.
- **C-H Stretch:** The C-H stretching vibrations of the cyclopropyl methylene groups are expected to appear at a higher frequency than those of typical alkanes, in the range of 3000-3100 cm^{-1} , due to the increased s-character of the C-H bonds in the strained ring.
- **N-H Bend:** A scissoring vibration for the primary amine is expected around 1590-1650 cm^{-1} .
- **C-O Stretch:** The stretching vibration of the C-O single bond will likely appear in the fingerprint region, around 1050-1150 cm^{-1} .

Table 3: Predicted Key IR Absorption Frequencies for **1-Aminocyclopropanol**

Functional Group	Vibration Type	Predicted Frequency (cm ⁻¹)	Intensity
O-H	Stretch	3200 - 3600	Strong, Broad
N-H	Stretch	3300 - 3500	Medium (two bands)
C-H (cyclopropyl)	Stretch	3000 - 3100	Medium
N-H	Bend (Scissoring)	1590 - 1650	Medium
C-O	Stretch	1050 - 1150	Medium to Strong

Mass Spectrometry (MS): Deciphering the Molecular Mass and Fragmentation

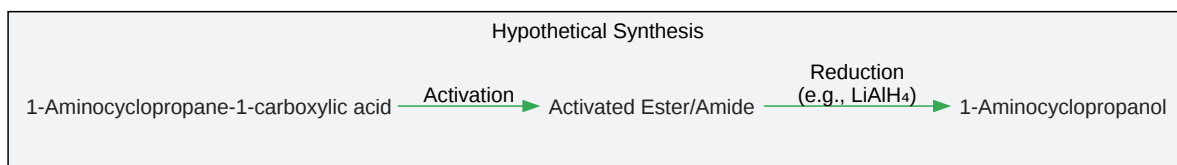
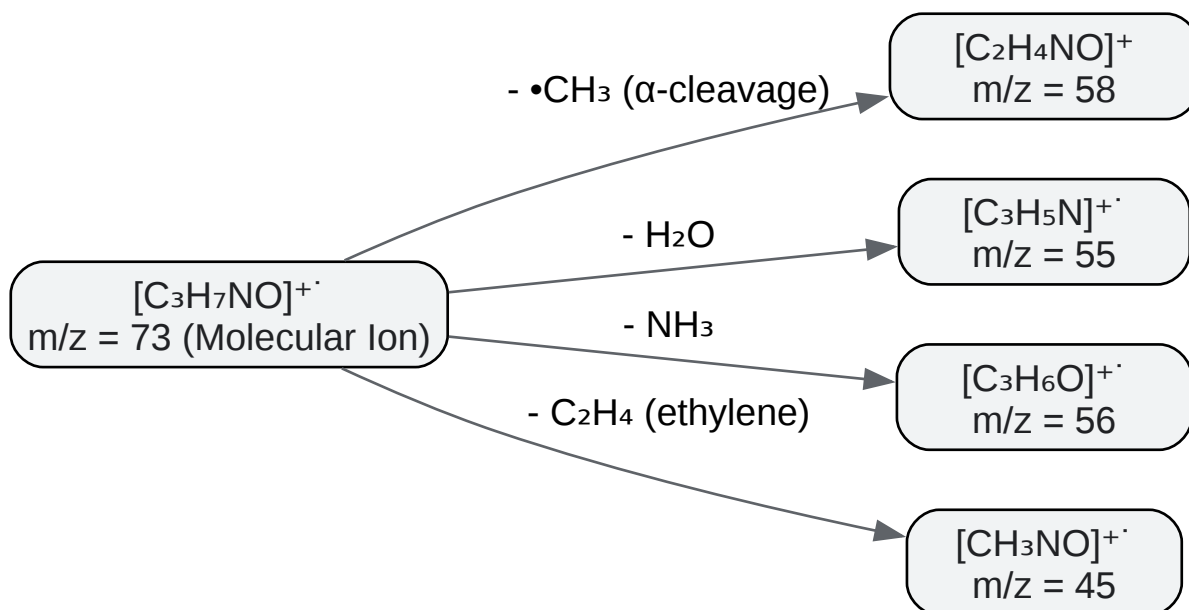
Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to confirm its structure. For **1-aminocyclopropanol** (C₃H₇NO), the expected molecular weight is 73.05 g/mol .

In an electron ionization (EI) mass spectrum, the molecular ion peak (M⁺) at m/z 73 is expected, although it may be of low intensity due to the instability of the molecule. The fragmentation pattern will likely be dominated by cleavages that relieve the ring strain and are directed by the functional groups.

Predicted Fragmentation Pathways:

- **Alpha-Cleavage:** The cleavage of the C-C bond adjacent to the nitrogen atom is a common fragmentation pathway for amines. This would lead to the loss of a methyl radical to form a stable iminium ion at m/z 58.
- **Loss of Water:** The elimination of a water molecule (18 Da) from the molecular ion is a characteristic fragmentation for alcohols, which would result in a peak at m/z 55.
- **Loss of Ammonia:** The loss of ammonia (17 Da) from the molecular ion could also occur, yielding a fragment at m/z 56.

- Ring Opening: The strained cyclopropane ring can undergo fragmentation to lose ethylene (28 Da), which would lead to a fragment at m/z 45.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Mechanistic Studies of 1-Aminocyclopropane-1-carboxylate Deaminase \(ACCD\): Characterization of an Unusual PLP-dependent Reaction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- To cite this document: BenchChem. [Spectroscopic Unveiling of 1-Aminocyclopropanol: A Predictive and In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218379/docs#spectroscopic-unveiling-of-1-aminocyclopropanol-a-predictive-and-in-depth-technical-guide\]](https://www.benchchem.com/product/b1218379/docs#spectroscopic-unveiling-of-1-aminocyclopropanol-a-predictive-and-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)